

An In-depth Technical Guide to 1,4-Dibromo-2,5-dimethylbenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2,5-dimethylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1,4-Dibromo-2,5-dimethylbenzene**, a key aromatic building block in organic synthesis. It details its chemical and physical properties, experimental protocols for its synthesis and subsequent reactions, and its applications as a chemical intermediate.

Compound Identification and Properties

1,4-Dibromo-2,5-dimethylbenzene, also known as 2,5-Dibromo-p-xylene, is a disubstituted aromatic compound. Its unique structure makes it a valuable precursor in the synthesis of more complex molecules, including polymers and pharmaceutical intermediates.

Table 1: Chemical Identifiers for **1,4-Dibromo-2,5-dimethylbenzene**

Identifier	Value
CAS Number	1074-24-4 [1]
IUPAC Name	1,4-dibromo-2,5-dimethylbenzene [1] [2]
Synonyms	2,5-Dibromo-p-xylene, 2,5-Dibromo-1,4-dimethylbenzene [1]
Molecular Formula	C ₈ H ₈ Br ₂ [1] [2]
Linear Formula	(CH ₃) ₂ C ₆ H ₂ Br ₂
InChI Key	QENIALCDPFDFHX-UHFFFAOYSA-N [2]
SMILES String	Cc1cc(Br)c(C)cc1Br
EC Number	214-038-2 [1]

Table 2: Physicochemical Properties of **1,4-Dibromo-2,5-dimethylbenzene**

Property	Value
Molecular Weight	263.96 g/mol [2]
Physical Form	Solid, white needle-like crystals [3]
Melting Point	72-74 °C (lit.) [3]
Boiling Point	261 °C (lit.) [3]
Solubility	Soluble in toluene, hot ethanol, and hot methanol. Insoluble in water. [3]
Purity	Commercially available with ≥98% purity

Experimental Protocols

This section details the methodologies for the synthesis of **1,4-Dibromo-2,5-dimethylbenzene** and a representative subsequent reaction.

Synthesis of 1,4-Dibromo-2,5-dimethylbenzene from p-Xylene

This protocol describes the direct bromination of p-xylene to yield the target compound.[\[3\]](#)

Materials:

- p-Xylene (16.96 g, 0.16 mol)
- Dichloromethane (50 mL)
- Iodine (0.1 g, 0.8 mmol)
- 25% aqueous KOH solution
- Anhydrous CaCl_2
- Ethanol

Equipment:

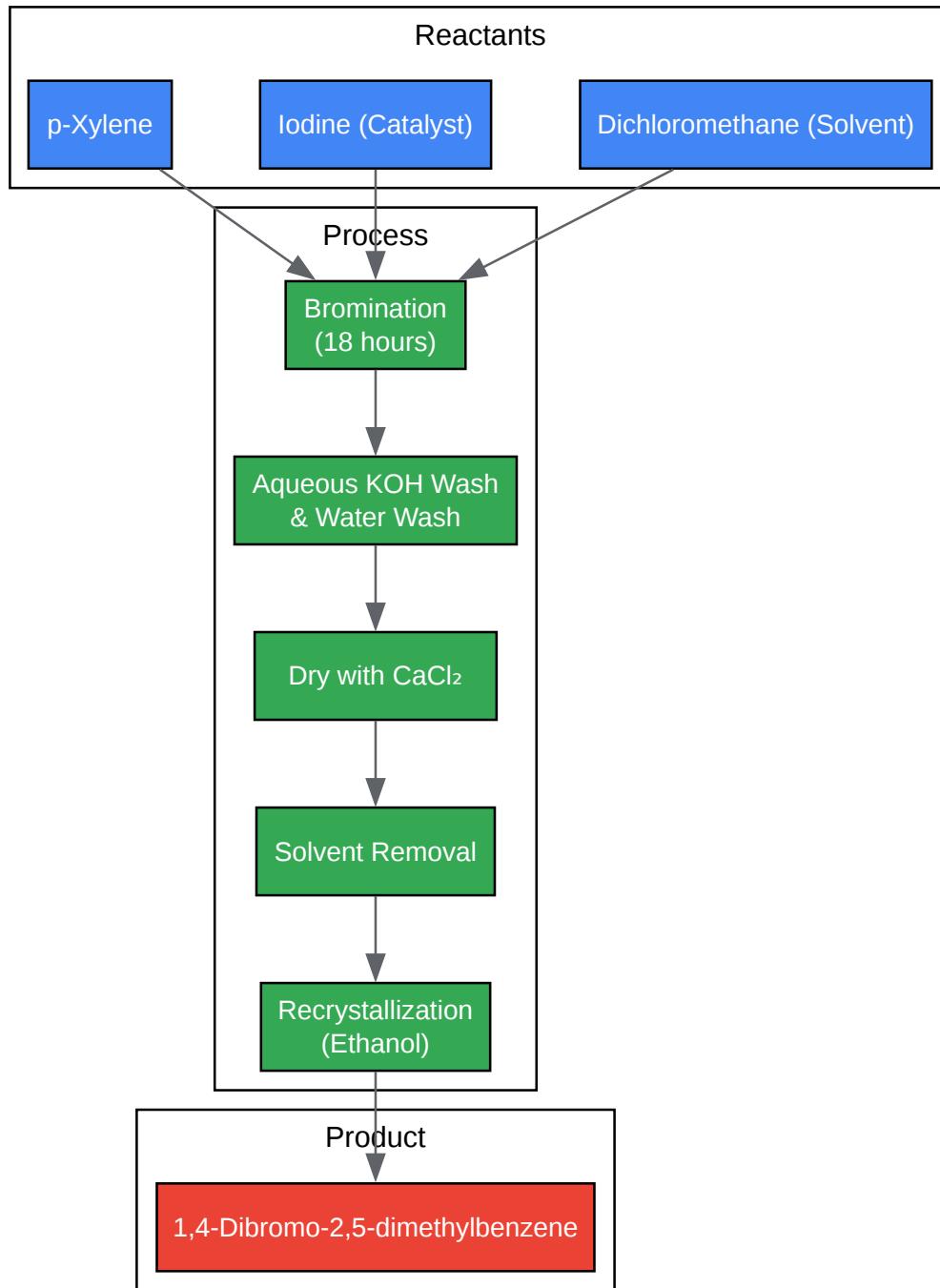
- 150 mL two-necked round-bottomed flask
- Air condenser
- Constant pressure dropping funnel
- Separatory funnel
- Standard glassware for filtration and recrystallization

Procedure:

- Add dichloromethane (50 mL) to a 150 mL two-necked round-bottomed flask.
- Accurately weigh and add p-xylene (16.96 g) to the flask.
- Add iodine (0.1 g) to the mixture.

- Fit an air condenser to one neck of the flask and a constant pressure dropping funnel to the other.
- The reaction is allowed to proceed for 18 hours.
- Upon completion, add 40 mL of 25% aqueous KOH solution and stir vigorously for 30 minutes.
- Transfer the mixture to a separatory funnel. Separate the lower organic phase and wash it twice with 50 mL portions of deionized water.
- Dry the organic phase with anhydrous CaCl_2 , filter, and remove the solvent under reduced pressure.
- Recrystallize the resulting residue twice from ethanol (300 mL each time) to yield white, needle-like crystals of **1,4-Dibromo-2,5-dimethylbenzene**. A yield of 96.5% has been reported for this procedure.[\[3\]](#)

Synthesis of 1,4-Dibromo-2,5-dimethylbenzene

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Caption: Workflow for the synthesis of **1,4-Dibromo-2,5-dimethylbenzene**.

Suzuki Coupling Reaction Using 1,4-Dibromo-2,5-dimethylbenzene

This compound is an excellent substrate for palladium-catalyzed cross-coupling reactions. The following is a general procedure for a Suzuki coupling to form a 2,5-dithienyl-p-xylene derivative, based on similar reactions.[\[4\]](#)

Materials:

- **1,4-Dibromo-2,5-dimethylbenzene** (0.49 mmol)
- 2-Thiopheneboronic ester (1.0 mmol, 2.1 equiv)
- Tetrahydrofuran (THF, 16 mL)
- Water (4 mL)
- Sodium bicarbonate (NaHCO_3 , 4 mmol)
- Palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 1 mol % Pd)
- Ligand (e.g., L2 as specified in the source, 3 mol %)

Equipment:

- Schlenk flask or similar reaction vessel
- Magnetic stirrer and hotplate
- Standard glassware for workup and purification (e.g., column chromatography)

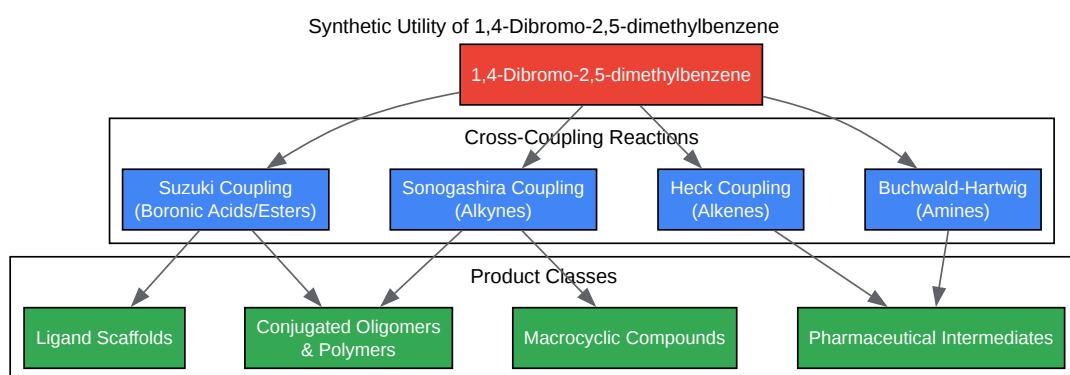
Procedure:

- To a reaction vessel, add **1,4-Dibromo-2,5-dimethylbenzene** (0.13 g, 0.49 mmol), 2-thiopheneboronic ester (0.21 g, 1.0 mmol), NaHCO_3 (0.35 g, 4 mmol), the palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 5 mg), and the ligand (12 mg).[\[4\]](#)
- Add THF (16 mL) and water (4 mL) to the vessel.

- Degas the mixture and place it under an inert atmosphere (e.g., Nitrogen or Argon).
- Stir the reaction mixture at reflux until the starting material is consumed (monitor by TLC or GC).
- After cooling to room temperature, perform an aqueous workup. Add diethyl ether, separate the organic layer, and dry it over Na_2SO_4 .
- Purify the crude product by column chromatography on silica gel to obtain the desired coupled product. An 83% yield has been reported for a similar transformation.[4]

Applications in Synthesis

1,4-Dibromo-2,5-dimethylbenzene serves primarily as a rigid difunctional building block. The two bromine atoms can be substituted through various cross-coupling reactions, allowing for the construction of linear, conjugated systems. It has been used in the preparation of molecules like 4,4"-diformyl-2',5'-dimethyl-1,1':4',1"-terphenyl and 1,4-diformyl-2,5-dimethylbenzene. Its derivatives are explored in materials science for applications in organic electronics and as components of macrocycles.



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Caption: Role as a precursor in various cross-coupling reactions.

Safety and Handling

1,4-Dibromo-2,5-dimethylbenzene is classified as a warning-level hazard.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H411 (Toxic to aquatic life with long-lasting effects).
- Precautionary Statements: P261 (Avoid breathing dust), P273 (Avoid release to the environment), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and a dust mask (e.g., type N95).
- Storage: Store in a well-ventilated place. Keep the container tightly closed. It is classified under storage class 11 (Combustible Solids).

Always consult the Safety Data Sheet (SDS) from the supplier before handling this chemical.

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